

Essential Guide to the Proper Disposal of Z-VAL-PRO-OH

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Compound of Interest

Compound Name: Z-VAL-PRO-OH

Cat. No.: B8508506

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **Z-VAL-PRO-OH** are paramount to ensuring a secure laboratory environment and regulatory compliance. This guide provides a comprehensive overview of the recommended procedures for the proper disposal of **Z-VAL-PRO-OH**, a key component in peptide synthesis.

Chemical and Physical Properties Overview

While specific quantitative data for **Z-VAL-PRO-OH** is not readily available in public safety data sheets, the table below summarizes the properties of closely related Z-protected amino acids to provide a general understanding of its characteristics.

Property	Z-Pro-OH	Z-Val-Val-OH	Z-Val-Phe-OH
CAS Number	1148-11-4	19542-54-2	19542-51-9
Molecular Formula	C13H15NO4	C18H26N2O5	C22H26N2O5
Molecular Weight	249.26 g/mol	350.42 g/mol	398.46 g/mol
Form	Powder or crystals	-	White powder
Melting Point	76-78 °C	-	173-177 °C
Solubility	-	Soluble in DMSO	-
Storage	-	Store at -20°C	Store at 0-8 °C

Data sourced from various chemical suppliers. This information is for comparative purposes and may not represent the exact properties of **Z-VAL-PRO-OH**.

Step-by-Step Disposal Protocol

The proper disposal of **Z-VAL-PRO-OH**, like other peptide synthesis reagents, should be approached with a clear and systematic procedure to minimize risks and environmental impact. The following steps outline the recommended disposal protocol.

Personal Protective Equipment (PPE) and Engineering Controls:

Handling and Segregation of Waste:

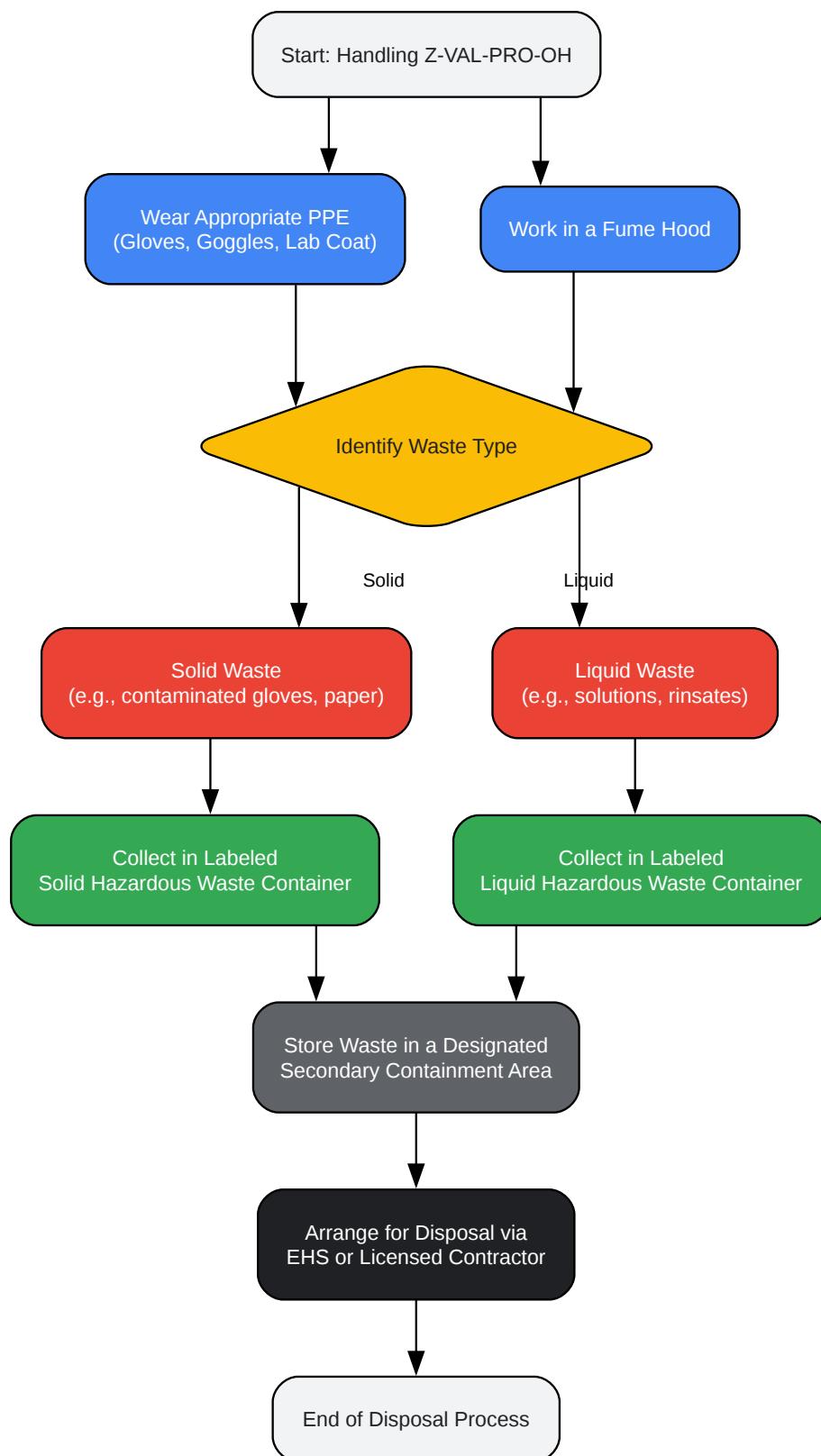
Decontamination of Glassware and Equipment:

Waste Storage and Labeling:

Final Disposal:

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Z-VAL-PRO-OH** and associated materials.

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Caption: Workflow for the proper disposal of **Z-VAL-PRO-OH**.

This guide is intended to provide essential information for the safe disposal of **Z-VAL-PRO-OH**. Always consult your institution's specific safety protocols and the relevant Safety Data Sheets for the chemicals you are working with. Adherence to these procedures is critical for maintaining a safe laboratory environment and protecting our ecosystem.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Z-VAL-PRO-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8508506#z-val-pro-oh-proper-disposal-procedures\]](https://www.benchchem.com/product/b8508506#z-val-pro-oh-proper-disposal-procedures)

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